

Technical Guide: Physicochemical Properties of 6-(4-Acetamido-1,8-naphthalamido)hexanoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-(4-Acetamido-1,8-naphthalamido)hexanoic acid

Cat. No.: B063856

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Audience: Researchers, scientists, and drug development professionals.

Introduction

6-(4-Acetamido-1,8-naphthalamido)hexanoic acid is a multifunctional fluorescent dye.^{[1][2]} Such dyes are crucial instruments in a variety of biological experiments, enabling researchers to observe and analyze cellular structures, monitor biomolecules, and assess cell functions.^[1] ^[2] This document provides the core physicochemical data for this compound, focusing on its molecular weight and structure.

Core Physicochemical Data

The fundamental quantitative data for **6-(4-Acetamido-1,8-naphthalamido)hexanoic acid** is summarized below.

Property	Value
Molecular Formula	C ₂₀ H ₂₀ N ₂ O ₅
Molecular Weight	396.39 g/mol
CAS Number	172227-59-7

Molecular Structure

The structural formula of **6-(4-Acetamido-1,8-naphthalamido)hexanoic acid** is presented below. The structure consists of a 4-acetylamino-1,8-naphthalimide core, which is a highly fluorescent, planar molecule, connected to a hexanoic acid linker.[3] This linker keeps the fluorescent core at a distance from potential target molecules, which is advantageous in applications such as in situ hybridization.[3]

Caption: Molecular structure of **6-(4-Acetamido-1,8-naphthalamido)hexanoic acid**.

Experimental Protocols and Signaling Pathways

Detailed experimental protocols and signaling pathway involvement are specific to the application of **6-(4-Acetamido-1,8-naphthalamido)hexanoic acid** in a particular biological context. As a fluorescent label, its primary function is to be conjugated to other molecules (e.g., oligonucleotides) to allow for their detection and tracking.[3] The experimental design would, therefore, be dictated by the nature of the molecule being studied and the biological question being addressed. Information on specific signaling pathways would be a result of such studies, rather than an inherent property of the dye itself. This compound is intended for research use only.[3]

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References

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 6-(4-Acetamido-1,8-naphthalamido)hexanoic acid]. BenchChem, [2025]. [Online PDF]. Available

at: [<https://www.benchchem.com/product/b063856#6-4-acetamido-1-8-naphthalamido-hexanoic-acid-molecular-weight>]

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